

# troubleshooting 5-oxohexanal synthesis

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## Compound Focus: 5-Oxohexanal

CAS No.: 505-03-3

Cat. No.: S9039897

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## 5-Oxohexanal: Basic Chemical Profile

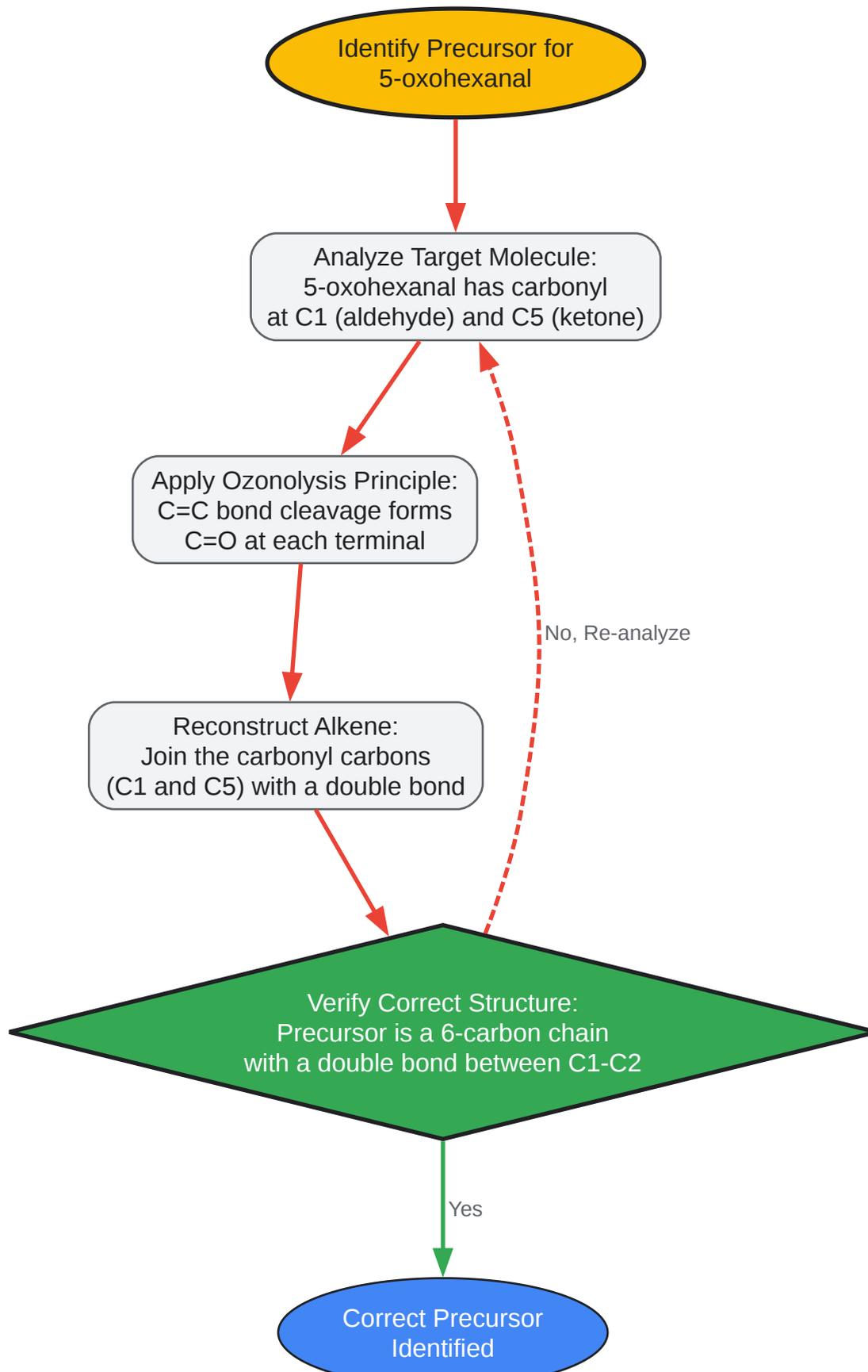
The table below summarizes the core chemical identifier information for **5-oxohexanal** gathered from chemical databases [1] [2] [3].

Property	Value / Description
Common Name	5-Oxohexanal [1] [3]
CAS Number	505-03-3 [1] [2] [3]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>2</sub> [1] [2] [3]
Average Molecular Weight	114.142 g/mol [1] [3]
SMILES Structure	CC(=O)CCCC=O [3]
Synonyms	1,5-Hexanedione; g-Acetylbutyraldehyde; Soyanal [1] [2] [3]
Chemical Classification	Medium-chain aldehyde [3]

## Synthesis Pathway: Ozonolysis

One specific synthesis route for **5-oxohexanal** is through the **ozonolysis** of a suitable alkene precursor, followed by reductive workup. This reaction cleaves the carbon-carbon double bond to form carbonyl compounds [4].

The following diagram illustrates the logical decision process for determining the correct starting material for this synthesis.



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**Diagram 1:** Logical workflow for identifying the correct alkene precursor for **5-oxohexanal** synthesis via ozonolysis.

## Frequently Asked Questions

- **What is a key application of 5-oxohexanal in research?** **5-Oxohexanal** is of interest in metabolic and food science research. It has been detected as a potential biomarker for the consumption of pulses (like lentils and beans), though it has not been quantitatively measured in these foods [3].
- **Where can I find more experimental details?** The search results indicate that **5-oxohexanal** has the CAS number 505-03-3 and identifiers like **MFCD00799230** [2]. Using these unique identifiers in specialized scientific databases (such as SciFinder, Reaxys, or commercial chemical supplier catalogs) will be the most effective way to find detailed synthesis procedures, safety data, and commercial sources.

## Guidance for Finding More Information

I recognize that the information found is limited and does not fully meet your request for detailed troubleshooting guides. Here are some suggestions for obtaining more comprehensive data:

- **Use Specialized Databases:** As mentioned above, use the provided CAS Number and other identifiers in formal chemical research databases. These platforms typically contain a wealth of curated experimental procedures, spectral data, and cited literature that general web searches cannot access.
- **Consult Analytical Data:** The Human Metabolome Database provides predicted chromatographic retention times and collision cross-section data for **5-oxohexanal** [3]. This information can be crucial for developing or validating analytical methods to identify and quantify the compound in your reaction mixtures.

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## References

1. - 5 | CAS#:505-03-3 | Chemsrvc oxohexanal [chemsrc.com]
2. - 5 | C6H10O2 Oxohexanal [chemspider.com]
3. Human Metabolome Database: Showing metabocard for... [hmdb.ca]
4. - 5 is obtained by ozonolysis of oxohexanal [doubtnut.com]

To cite this document: Smolecule. [troubleshooting 5-oxohexanal synthesis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b9039897#troubleshooting-5-oxohexanal-synthesis>]

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